

3-Aminophenylboronic acid molecular weight and formula

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Compound of Interest

Compound Name: 3-Aminophenylboronic acid

Cat. No.: B146215

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In-Depth Technical Guide: 3-Aminophenylboronic Acid

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides core information regarding the molecular properties of **3-Aminophenylboronic acid**, a compound of interest in various research and development applications, including its use as an inhibitor of β -lactamases and in the development of sensors for saccharides.[1]

Chemical Identity and Properties

3-Aminophenylboronic acid, also known as 3-Aminobenzeneboronic acid, is an organic compound containing a boronic acid functional group.[2][3] It is available in both anhydrous and monohydrate forms.

Data Presentation: Molecular and Physical Properties

The fundamental molecular and physical data for both the anhydrous and monohydrate forms of **3-Aminophenylboronic acid** are summarized below.

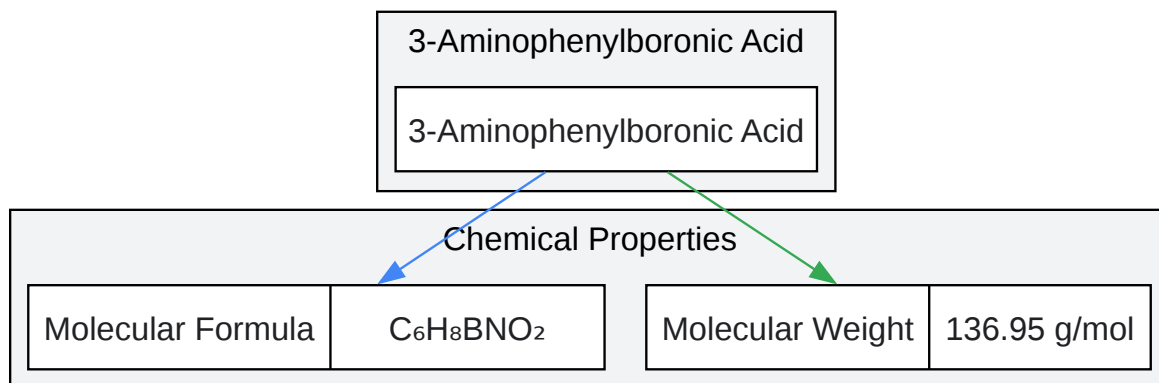
Property	3-Aminophenylboronic acid (Anhydrous)	3-Aminophenylboronic acid (Monohydrate)
Molecular Formula	C ₆ H ₈ BNO ₂ [2] [3]	C ₆ H ₁₀ BNO ₃ [4]
Molecular Weight	136.95 g/mol [2]	154.96 g/mol [4]
CAS Number	30418-59-8 [2] [3]	206658-89-1 [4]
Synonyms	3-Aminobenzeneboronic acid, (3-aminophenyl)boronic acid, m-Aminophenylboronic acid [2]	3-Aminobenzeneboronic acid monohydrate
Appearance	Powder or crystals [1]	White to light yellow powder/crystal
Melting Point	225 °C [1]	93-96 °C

Experimental Protocols

Detailed experimental protocols for the synthesis or specific applications of **3-Aminophenylboronic acid** are extensive and context-dependent. For methodologies related to its use as a building block for calix- and cage-shaped boron complexes or in affinity sensors, researchers are directed to peer-reviewed publications on these subjects.[\[1\]](#)

Logical Relationship Diagram

The following diagram illustrates the relationship between **3-Aminophenylboronic acid** and its fundamental chemical properties.



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Caption: Core properties of **3-Aminophenylboronic acid**.

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References

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